

A Head-to-Head Comparison of CBP/p300 Degraders: JET-209 vs. JQAD1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JET-209

Cat. No.: B12379951

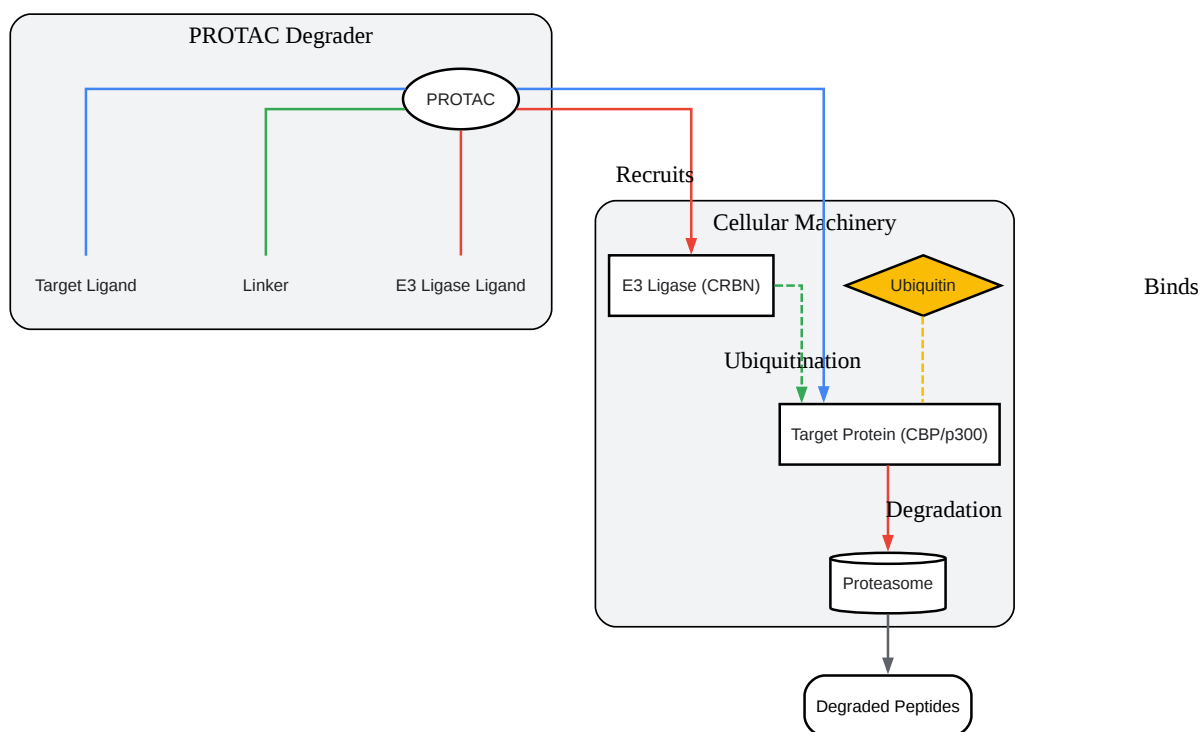
[Get Quote](#)

For researchers, scientists, and drug development professionals, this guide provides an objective comparison of two prominent CBP/p300-targeting PROTACs: **JET-209** and JQAD1. We delve into their performance, supported by experimental data, to facilitate informed decisions in research and development.

The paralogous histone acetyltransferases (HATs) CREB-binding protein (CBP) and p300 are critical transcriptional co-activators implicated in a variety of cancers, making them attractive therapeutic targets. Proteolysis-targeting chimeras (PROTACs) have emerged as a powerful modality to induce the degradation of these proteins. This guide focuses on a comparative analysis of two such degraders: **JET-209**, a potent dual degrader of CBP and p300, and JQAD1, which exhibits selectivity for p300.

Mechanism of Action: Hijacking the Ubiquitin-Proteasome System

Both **JET-209** and JQAD1 are heterobifunctional molecules that function by inducing the ubiquitination and subsequent proteasomal degradation of their target proteins. They achieve this by simultaneously binding to the target protein (CBP or p300) and an E3 ubiquitin ligase, thereby forming a ternary complex. This proximity facilitates the transfer of ubiquitin to the target protein, marking it for destruction by the proteasome. A key difference in their design is that while both recruit the Cereblon (CRBN) E3 ligase, they are based on different CBP/p300-binding moieties, which influences their degradation profile.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [A Head-to-Head Comparison of CBP/p300 Degraders: JET-209 vs. JQAD1]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12379951#jet-209-vs-jqad1-in-cbp-p300-degradation\]](https://www.benchchem.com/product/b12379951#jet-209-vs-jqad1-in-cbp-p300-degradation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com